

genetic variants of PACSINs and human disease

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A Technical Guide to the Genetic Variants of PACSINs and Their Association with Human Disease

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Protein Kinase C and Casein Kinase Substrate in Neurons (PACSIN) family, also known as syndapins, are crucial adapter proteins involved in a multitude of cellular processes.^{[1][2]} These proteins act as a bridge between the actin cytoskeleton and membrane dynamics, playing a pivotal role in endocytosis, vesicle trafficking, and signal transduction.^{[1][3][4]} The PACSIN family consists of three members: PACSIN1, PACSIN2, and PACSIN3, each with distinct tissue expression patterns and functions. Genetic variations within the genes encoding these proteins have been increasingly linked to a range of human diseases, from neurological and muscular disorders to cancer and autoimmune conditions. This guide provides an in-depth overview of the known genetic variants of PACSINs, their pathological implications, and the experimental methodologies used for their characterization.

PACSIN Protein Family: Structure and Function

PACSIN proteins are characterized by the presence of a Fer-CIP4 homology (F-BAR) domain at their N-terminus and a Src homology 3 (SH3) domain at their C-terminus.^[1] The F-BAR domain is responsible for sensing and inducing membrane curvature, a critical step in vesicle formation.^{[5][6]} The SH3 domain mediates protein-protein interactions, allowing PACSINs to recruit other proteins, such as dynamin, N-WASP, and synaptojanin, to sites of membrane remodeling.^{[3][4]}

- PACSIN1 (Syndapin I): Predominantly expressed in the brain, PACSIN1 is integral to synaptic vesicle endocytosis and neuronal development.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- PACSIN2 (Syndapin II): With its ubiquitous expression, PACSIN2 is involved in a wide array of cellular functions, including intestinal homeostasis, kidney repair, and angiogenesis.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- PACSIN3 (Syndapin III): Primarily found in muscle and lung tissues, PACSIN3 is essential for the formation of caveolae and the maintenance of muscle integrity.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Genetic Variants of PACSINs and Associated Human Diseases

Genetic alterations in the PACSIN genes have been identified as causative or risk factors for several human diseases. The following tables summarize the key genetic variants and their clinical significance.

Table 1: Genetic Variants of PACSIN1

Gene/Variant	Disease Association	Functional Consequence	Reference
PACSIN1 (decreased expression)	Brain Glioma	Associated with poor prognosis.	[8]
PACSIN1 (Q59K)	Systemic Lupus Erythematosus (SLE)	Augments TLR-7 signaling, leading to increased type I interferon production. [9]	[9]
PACSIN1	Schizophrenia	Implicated as a risk factor in genetic studies. [1] [2]	[1] [2]
PACSIN1	Huntington's Disease	Interacts with the huntingtin protein. [10]	[10]

Table 2: Genetic Variants of PACSIN2

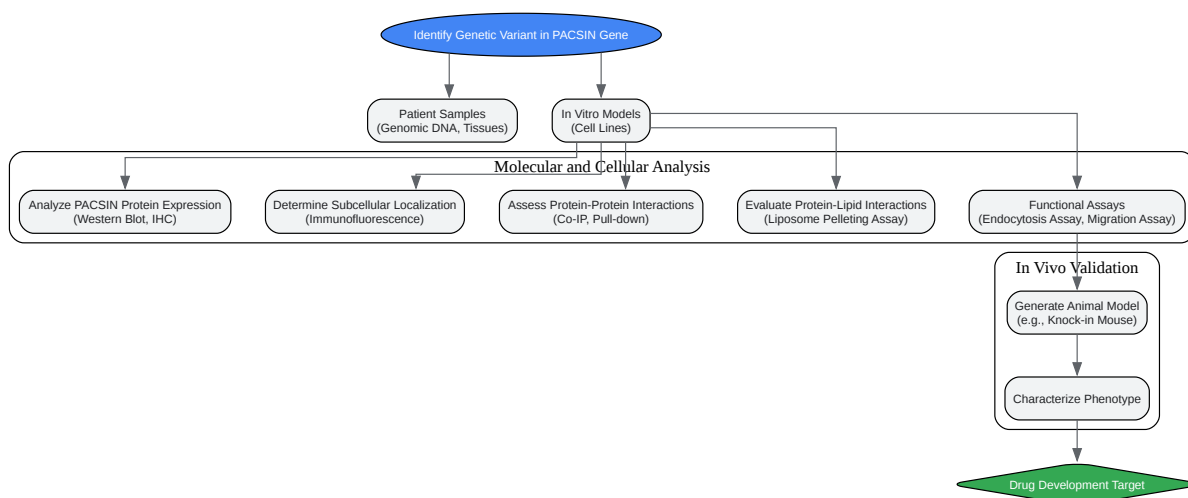
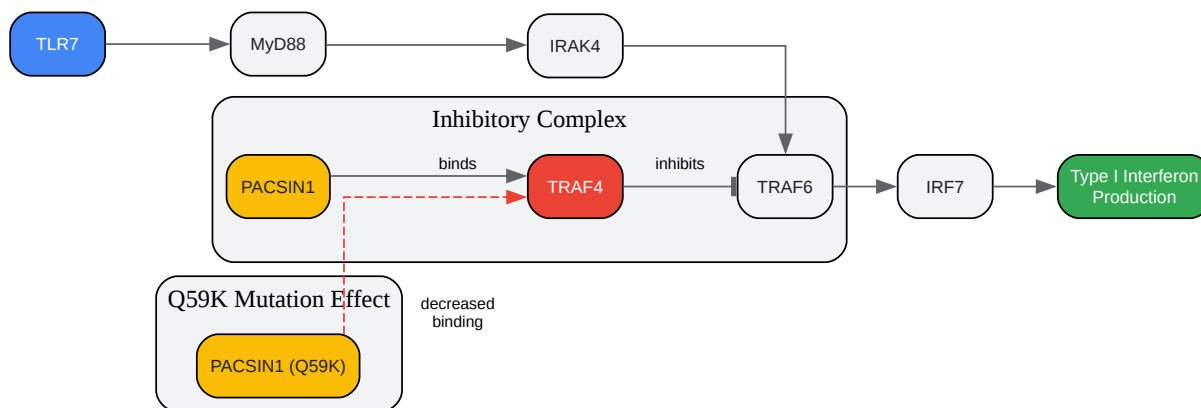
Gene/Variant	Disease Association	Functional Consequence	Reference
PACSIN2 (Polymorphism rs2413739)	Mercaptopurine-related Gastrointestinal Toxicity	Influences thiopurine S-methyltransferase (TPMT) activity, affecting drug metabolism.[11]	[11]
PACSIN2 (Upregulation)	Diabetic Kidney Disease	Leads to mislocalization of nephrin, a key protein in kidney filtration.[12]	[12]
PACSIN2 (Depletion)	Cancer (impaired collective cell migration)	Induces N-cadherin-rich cell junctions, affecting cancer cell migration.[13]	[13][14]
PACSIN2	Microvillus Inclusion Disease	Associated with this rare intestinal disorder.[15]	[15]

Table 3: Genetic Variants of PACSIN3

Gene/Variant	Disease Association	Functional Consequence	Reference
PACSIN3 (Biallelic truncating variants)	Childhood-onset Myopathy with HyperCKemia	Leads to muscle weakness and elevated creatine kinase levels.[16]	[16]
PACSIN3	Scapuloperoneal Spinal Muscular Atrophy	Associated with this form of muscular atrophy.[17]	[17]
PACSIN3	Spondylometaphyseal Dysplasia, Kozlowski Type	Linked to this specific skeletal dysplasia.[17]	[17]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate key signaling pathways involving PACSINs and a general workflow for investigating the impact of a PACSIN genetic variant.



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